

Essential Safety and Operational Guide for 5-Chloroindole-2-carboxylic acid

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Compound of Interest

Compound Name: 5-Chloroindole-2-carboxylic acid

Cat. No.: B130161

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This document provides immediate safety, handling, and disposal protocols for **5-Chloroindole-2-carboxylic acid**, tailored for research and drug development professionals.

Hazard Identification and Classification

5-Chloroindole-2-carboxylic acid is classified as a hazardous substance.[1] It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.[2]

Hazard Classification	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning[2]

Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment is mandatory when handling **5-Chloroindole-2-carboxylic acid**.

Equipment	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166[1]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile rubber). [3]	Inspect gloves for suitability and breakthrough time before use.[2]
Respiratory Protection	A certified particle filtering half mask (e.g., N95) or a half mask with appropriate filters.	Required when engineering controls are insufficient or when handling large quantities.
Body Protection	A long-sleeved lab coat or chemical-resistant suit.	Certified workwear according to EN ISO 27065 is recommended.

Experimental Handling Protocols

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][2]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][2]

2. Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust.[2]
- Wash hands thoroughly after handling the substance.[1][2]
- Do not eat, drink, or smoke in the handling area.[1][2]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Some sources recommend refrigeration or storage at 5°C.[\[2\]](#)[\[5\]](#)

Emergency and Disposal Procedures

First Aid Measures:

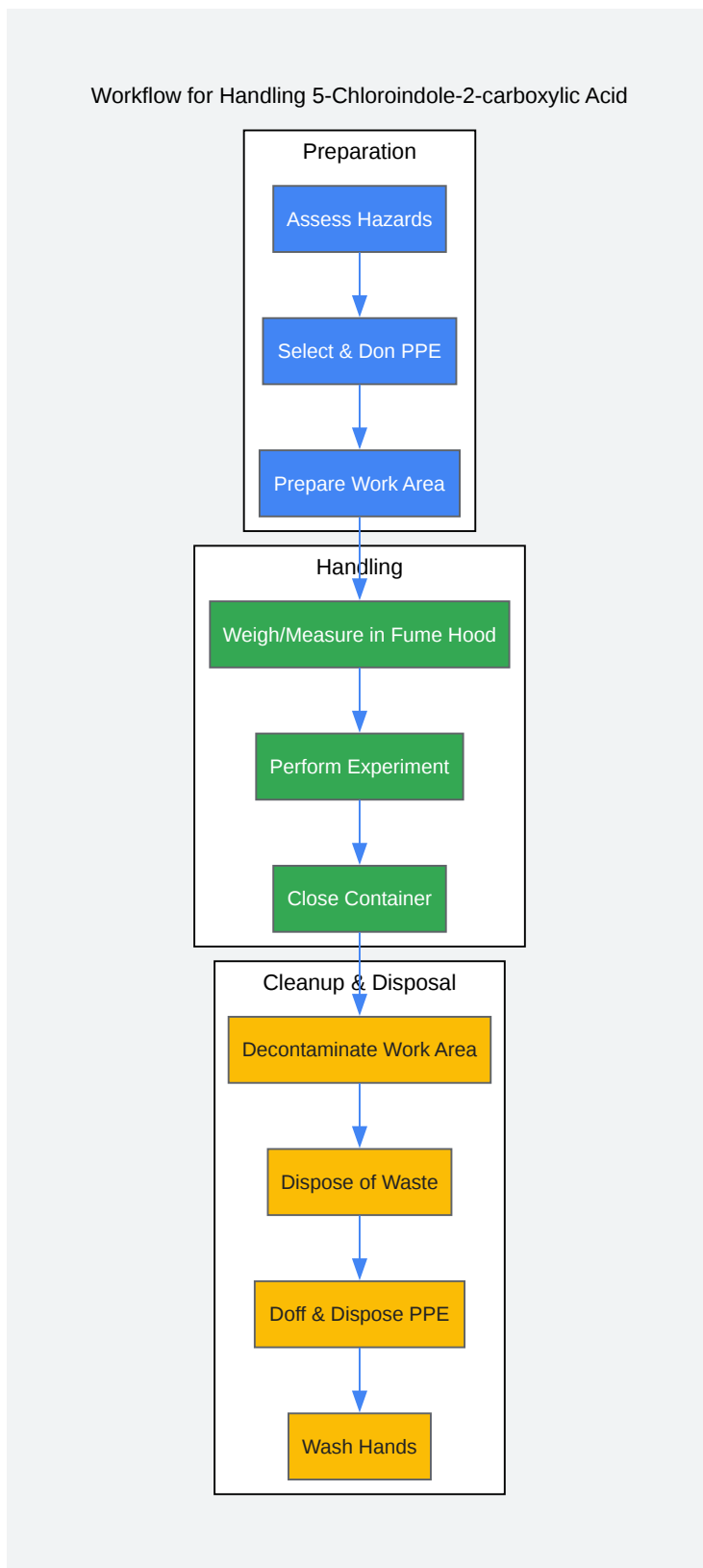
Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. [1] [2]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [1] [2]
Ingestion	Clean mouth with water and rinse thoroughly. Call a POISON CENTER or doctor if you feel unwell. [1] [2]

Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[2\]](#)
- Do not empty into drains.[\[1\]](#)

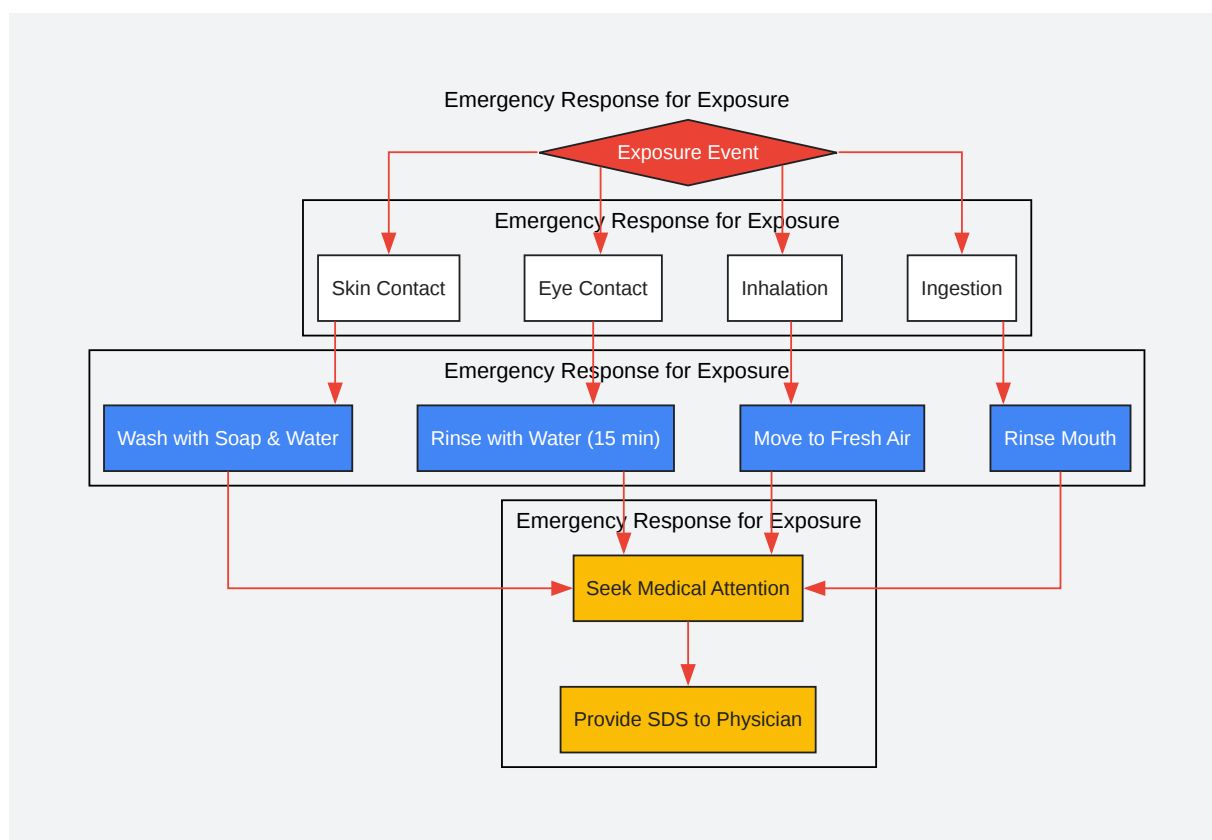
Visual Workflow Guides

The following diagrams illustrate the procedural flow for handling and emergency response.



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Caption: Procedural workflow for safely handling **5-Chloroindole-2-carboxylic acid**.



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Caption: Logical flow for responding to an exposure to **5-Chloroindole-2-carboxylic acid**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 5-Chloroindole-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130161#personal-protective-equipment-for-handling-5-chloroindole-2-carboxylic-acid]

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